

# Methyl 9-decenoate chemical structure and formula C<sub>11</sub>H<sub>20</sub>O<sub>2</sub>.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 9-decenoate

Cat. No.: B1586211

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An In-depth Technical Guide to **Methyl 9-decenoate**

## Introduction

**Methyl 9-decenoate** is an unsaturated fatty acid methyl ester (FAME) with the molecular formula C<sub>11</sub>H<sub>20</sub>O<sub>2</sub>.<sup>[1][2][3]</sup> It consists of a ten-carbon chain with a terminal double bond (at the ninth carbon) and a methyl ester group.<sup>[1]</sup> This structure imparts both hydrophobic (the long carbon chain) and moderately polar (the ester group) characteristics, influencing its physical properties and reactivity.<sup>[2]</sup> **Methyl 9-decenoate** serves as a valuable chemical intermediate in various synthetic processes, a component in biodiesel, and has potential applications in the flavor and fragrance industry.<sup>[1][2]</sup> Its well-defined structure also makes it a useful reference standard in analytical chemistry, particularly in gas chromatography.<sup>[1]</sup>

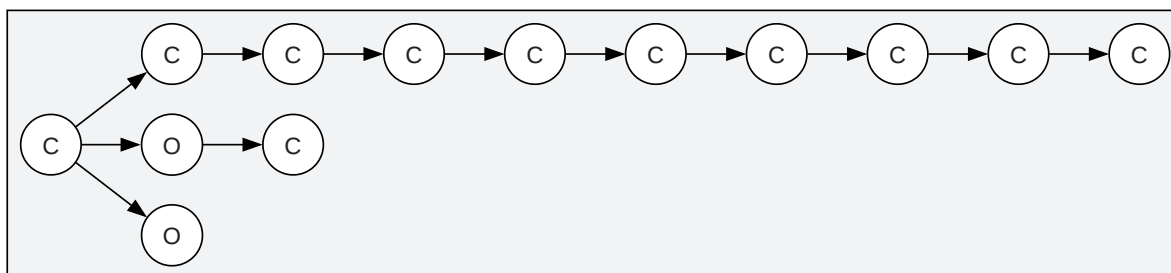
## Chemical Structure and Formula

The fundamental identity of **methyl 9-decenoate** is defined by its molecular structure and associated identifiers.

- Molecular Formula: C<sub>11</sub>H<sub>20</sub>O<sub>2</sub><sup>[1][3][4][5]</sup>
- IUPAC Name: methyl dec-9-enoate<sup>[1]</sup>
- CAS Number: 25601-41-6<sup>[1][2][3]</sup>
- Synonyms: 9-Decenoic acid, methyl ester<sup>[2][3][4]</sup>

The chemical structure is characterized by a linear ten-carbon chain with a double bond between C9 and C10, and a methyl ester at C1.

Chemical Structure of Methyl 9-decenoate



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Caption: Chemical structure of **methyl 9-decenoate**.

## Physicochemical Properties

The physical and chemical properties of **methyl 9-decenoate** are summarized in the table below. These properties are crucial for its handling, application, and role in chemical synthesis.

Property	Value	Reference(s)
Molecular Weight	184.27 g/mol	[1]
Appearance	White crystalline powder or colorless to pale yellow liquid	[4][6]
Boiling Point	123 °C at 21 Torr	[1][4]
Density	0.883 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Vapor Pressure	13.37 Pa at 25°C	[1][4]
logP (Octanol-Water)	3.076 - 4.6	[1][4]
Solubility	Soluble in organic solvents, poorly soluble in water.	[1][2]
Refractive Index	Data not available	
Flash Point	198.00 °F (92.40 °C) (estimated)	[6]

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and quality control of **methyl 9-decenoate**.

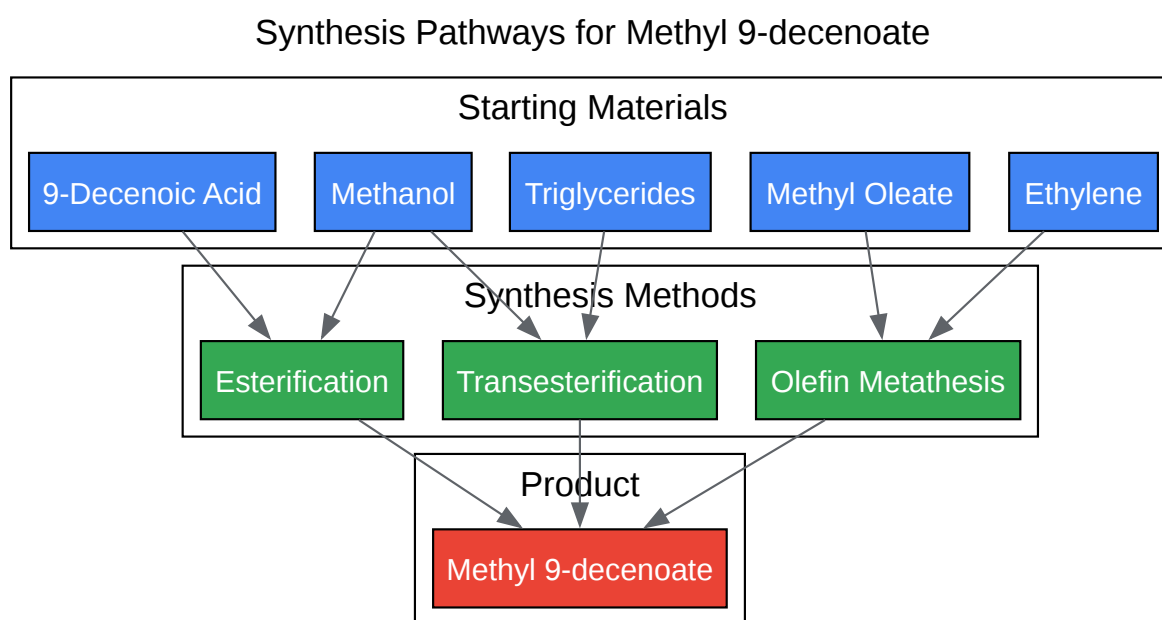
Technique	Data Highlights	Reference(s)
$^1\text{H}$ NMR	Spectra available, though specific peak assignments for the 9-decenoate isomer are not detailed in the provided search results. A spectrum for the related methyl decanoate is available.	[7]
$^{13}\text{C}$ NMR	Spectra available from sources like SpectraBase.	[8]
Mass Spectrometry (MS)	GC-MS data is available, with the NIST Mass Spectrometry Data Center providing reference spectra. The exact mass is 184.146329876 Da.	[4][8]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available. A spectrum for the related methyl decanoate is also available for comparison.	[8][9]
Kovats Retention Index	1316 (Semi-standard non-polar column).	[8][10]

## Synthesis of Methyl 9-decenoate

Several synthetic routes are employed for the production of **methyl 9-decenoate**, each with distinct advantages.

- **Esterification:** This is a direct method involving the reaction of 9-decenoic acid with methanol, typically in the presence of an acid catalyst like sulfuric acid.[1]
- **Olefin Metathesis:** A modern and significant approach is the ethenolysis of methyl oleate (derived from plant oils) using ruthenium catalysts (e.g., Grubbs II catalyst).[1] This reaction produces both **methyl 9-decenoate** and 1-decene, which are valuable chemical intermediates.[1]

- Transesterification: This common industrial method involves the transesterification of triglycerides from vegetable oils to produce a mixture of fatty acid methyl esters, which can include **methyl 9-decenoate** depending on the feedstock.[1]



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Caption: Major synthesis routes for **methyl 9-decenoate**.

## Experimental Protocol: Acid-Catalyzed Esterification of a Carboxylic Acid

The following is a general, detailed protocol for the synthesis of a methyl ester from a carboxylic acid, which is directly applicable to the synthesis of **methyl 9-decenoate** from 9-decenoic acid. This protocol is based on a standard procedure for esterification.[11]

Objective: To synthesize **methyl 9-decenoate** via Fischer esterification of 9-decenoic acid.

Materials:

- 9-decenoic acid (1 equivalent)
- Methanol (as both reactant and solvent, excess)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , catalytic amount)
- Saturated Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Dichloromethane or Diethyl Ether (for extraction)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add 9-decenoic acid and an excess of methanol.
- **Catalyst Addition:** While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Let the reaction proceed for several hours (typically 2-4 hours), monitoring by TLC if necessary.

- Work-up:
  - Cool the reaction mixture to room temperature.
  - Carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
  - Transfer the mixture to a separatory funnel and add water and an extraction solvent (e.g., diethyl ether).
  - Shake the funnel, venting frequently. Allow the layers to separate and collect the organic layer.
  - Wash the organic layer sequentially with water and then brine.
- Drying and Concentration: Dry the collected organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent.
- Purification: The crude **methyl 9-decenoate** can be purified by fractional vacuum distillation to yield the final product.[\[11\]](#)

## Chemical Reactions and Biological Activity

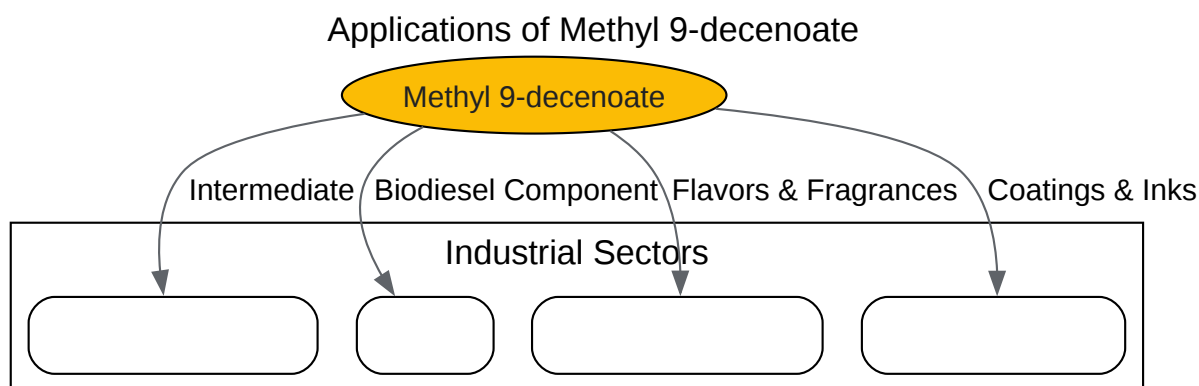
The presence of both a double bond and an ester functional group makes **methyl 9-decenoate** a versatile molecule for further chemical transformations.

- Reactivity: The terminal double bond can undergo various reactions such as hydrogenation, epoxidation, and polymerization.[\[2\]](#) The ester group can be hydrolyzed back to the carboxylic acid or transesterified with other alcohols.
- Biological Activity: Limited studies have explored the biological properties of **methyl 9-decenoate**. One study investigated its potential as an insecticide against the red flour beetle (*Tribolium castaneum*).[\[1\]](#) However, more extensive research is required to fully understand its biological profile and potential applications in drug development or agrochemicals.[\[1\]](#)

## Applications

**Methyl 9-decenoate** has several established and potential applications across different industries.

- **Chemical Intermediate:** It is a precursor for the synthesis of other valuable chemicals and polymers.[1][2] Its bifunctional nature allows for a wide range of chemical modifications.
- **Biodiesel:** As a fatty acid methyl ester, it can be a component of biodiesel, where its properties contribute to the overall fuel characteristics like cetane number and oxidative stability.[1]
- **Flavors and Fragrances:** Due to its often pleasant, fruity odor, it has applications in the formulation of flavors and fragrances.[2]
- **Coatings and Inks:** It is used as a raw material for coatings, inks, and plastic additives.[2]



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Caption: Key application areas for **methyl 9-decenoate**.

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## References

- 1. Buy Methyl 9-decenoate | 25601-41-6 [smolecule.com]
- 2. CAS 25601-41-6: Methyl 9-decenoate | CymitQuimica [cymitquimica.com]
- 3. larodan.com [larodan.com]
- 4. Methyl 9-decenoate | lookchem [lookchem.com]
- 5. methyl 9-decenoate [webbook.nist.gov]
- 6. methyl 9-octadecenoate, 2462-84-2 [thegoodscentcompany.com]
- 7. Methyl decanoate(110-42-9) 1H NMR [m.chemicalbook.com]
- 8. Methyl 9-decenoate | C<sub>11</sub>H<sub>20</sub>O<sub>2</sub> | CID 1778877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Methyl decanoate(110-42-9) IR Spectrum [chemicalbook.com]
- 10. methyl 9-decenoate [webbook.nist.gov]
- 11. Methyl decanoate synthesis - chemicalbook [chemicalbook.com]
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Address: 3281 E Guasti Rd

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